

# Physicochemical properties of triethylmethylammonium methyl carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

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An In-depth Technical Guide to the Physicochemical Properties of **Triethylmethylammonium Methyl Carbonate**

For Researchers, Scientists, and Drug Development Professionals

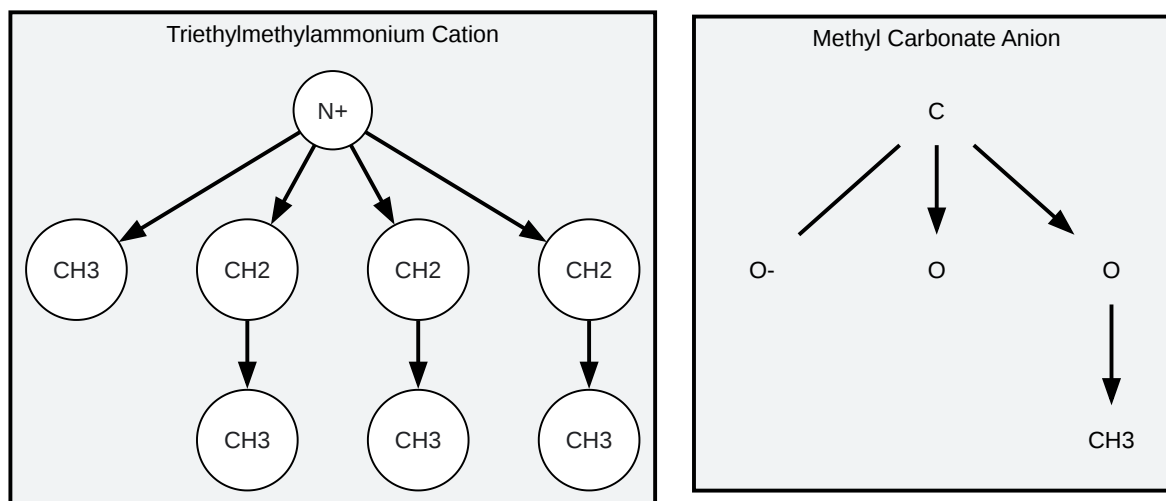
## Abstract

**Triethylmethylammonium methyl carbonate** ([N2221][CH3CO3]) is a quaternary ammonium ionic liquid that has garnered interest for its potential applications as a catalyst and in CO<sub>2</sub> capture.<sup>[1]</sup> This technical guide provides a comprehensive overview of its physicochemical properties, offering a valuable resource for researchers and professionals in drug development and other scientific fields. Due to the limited availability of specific experimental data for **triethylmethylammonium methyl carbonate**, this guide also references data for analogous compounds and outlines the standard experimental protocols for determining these properties.

## Chemical Identity

Property	Value	Source
Chemical Name	Triethylmethylammonium methyl carbonate	[2]
Synonyms	Methyltriethylammonium methyl carbonate	[3]
CAS Number	113840-08-7	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>21</sub> NO <sub>3</sub>	[3]
Molecular Weight	191.27 g/mol	[2][3]
Chemical Structure	See Figure 1	

Figure 1: Chemical Structure of **Triethylmethylammonium Methyl Carbonate**

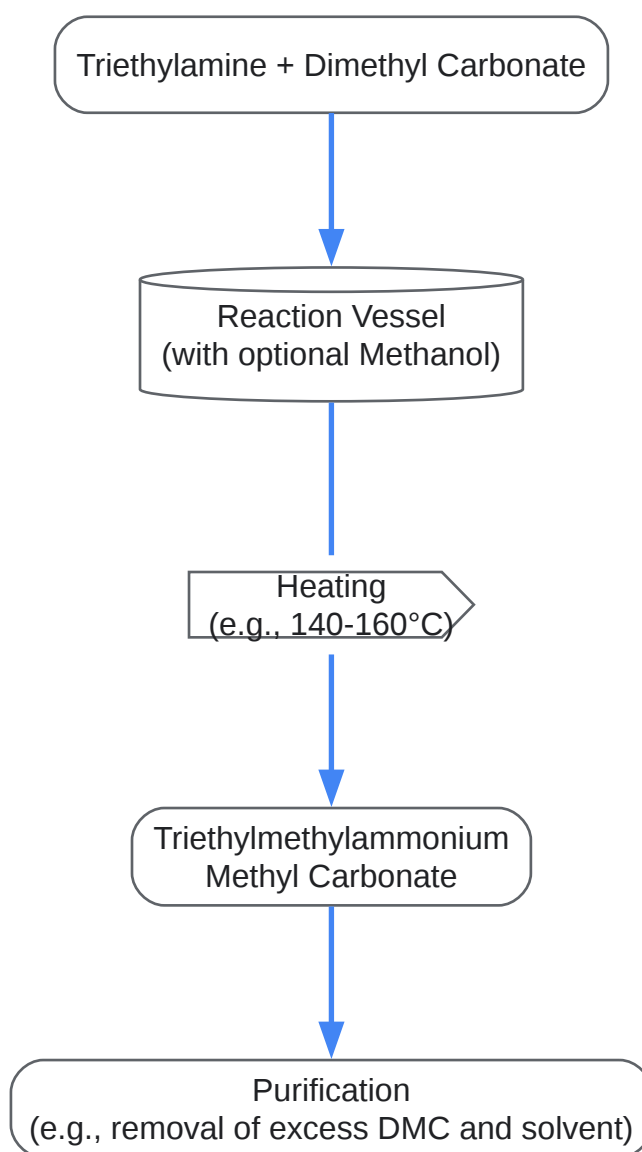


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Caption: Structure of Triethylmethylammonium Cation and Methyl Carbonate Anion.

## Synthesis

The synthesis of quaternary ammonium methyl carbonates is often achieved through a green chemistry approach by reacting a tertiary amine with dimethyl carbonate (DMC).[1] This method avoids the use of hazardous reagents like methyl halides. The reaction is typically carried out by heating the tertiary amine with an excess of DMC, sometimes in the presence of a solvent like methanol.[1]



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Caption: General synthesis workflow for **triethylmethylammonium methyl carbonate**.

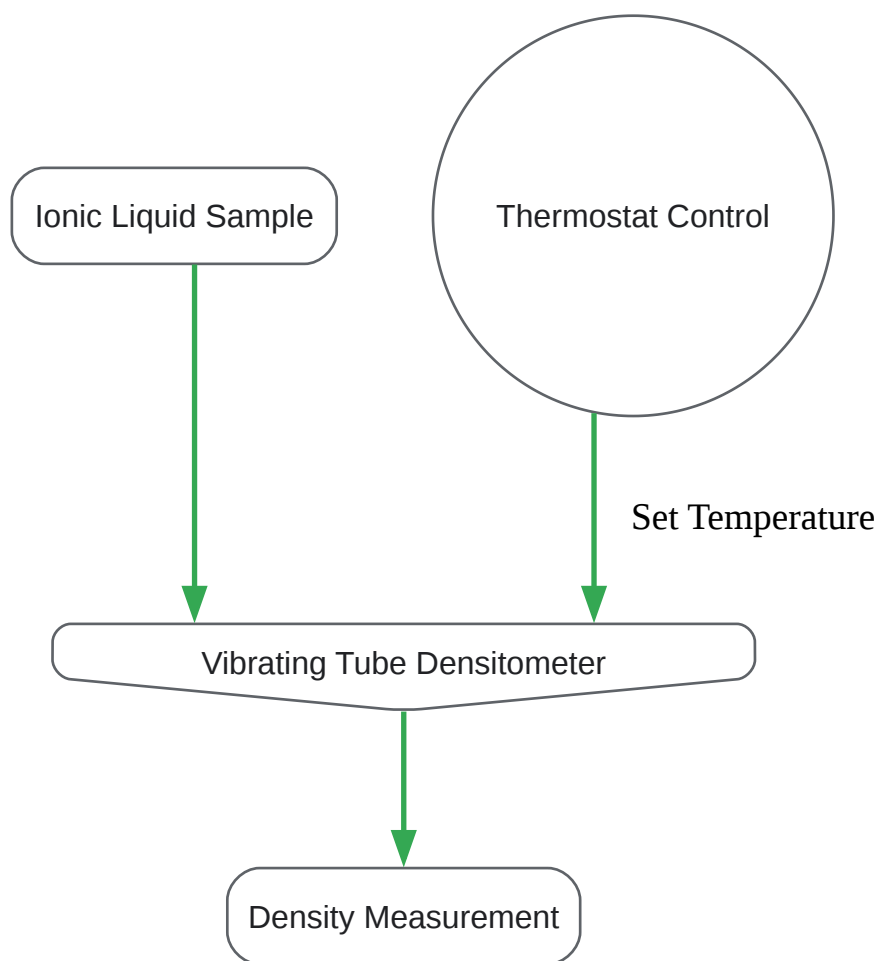
## Physicochemical Properties

### Density

The density of ionic liquids is a fundamental property influencing their application in various fields. It is typically measured using a vibrating tube densimeter.<sup>[4][5]</sup> While specific experimental data for pure **triethylmethylammonium methyl carbonate** is not readily available, the density of ionic liquids generally decreases with an increase in the alkyl chain length of the cation and with increasing temperature.<sup>[6]</sup>

Compound	Temperature (°C)	Density (g/cm <sup>3</sup> )
Triethylmethylammonium methyl carbonate	25	Not available
Reference: Butyltrimethylammonium bis(trifluoromethylsulfonyl)imide	25	1.43

Experimental Protocol: Density Measurement



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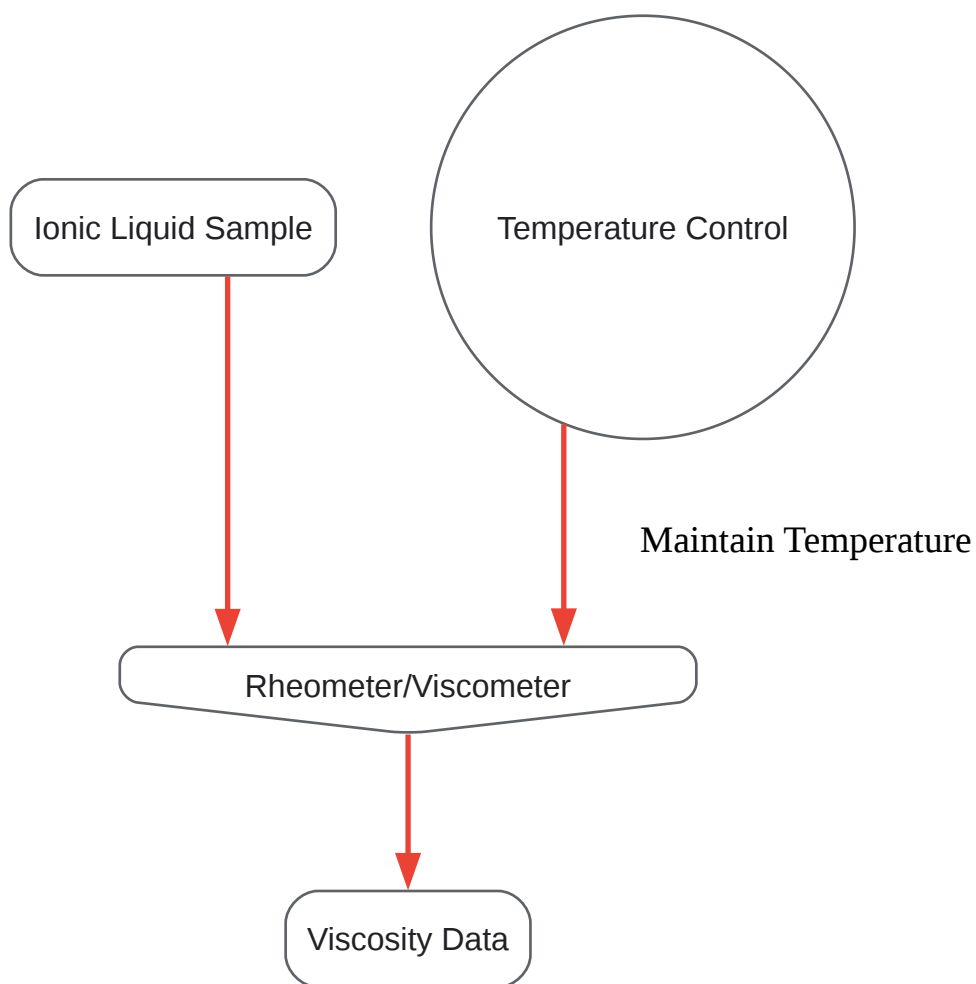
Caption: Workflow for the experimental determination of density.

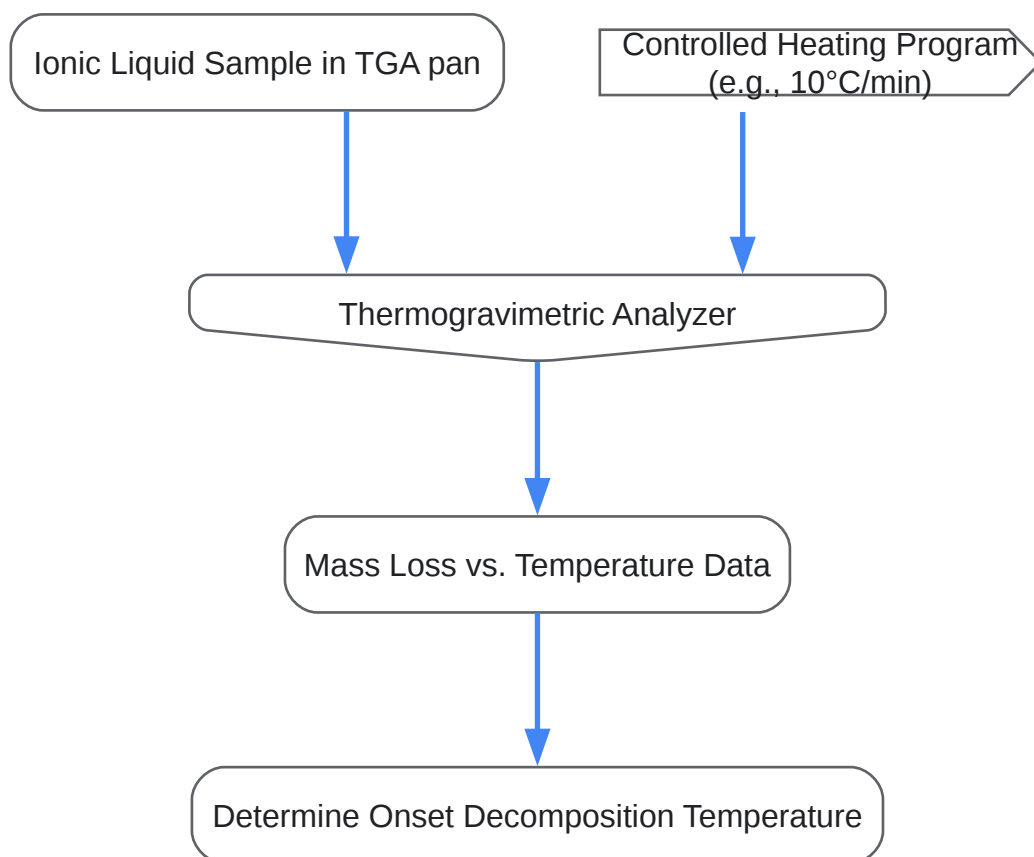
## Viscosity

Viscosity is a critical parameter, especially for applications involving fluid flow and mass transfer. It is commonly measured using a rheometer or a viscometer.[4][7] The viscosity of ionic liquids is highly dependent on temperature, generally decreasing as the temperature increases.[7]

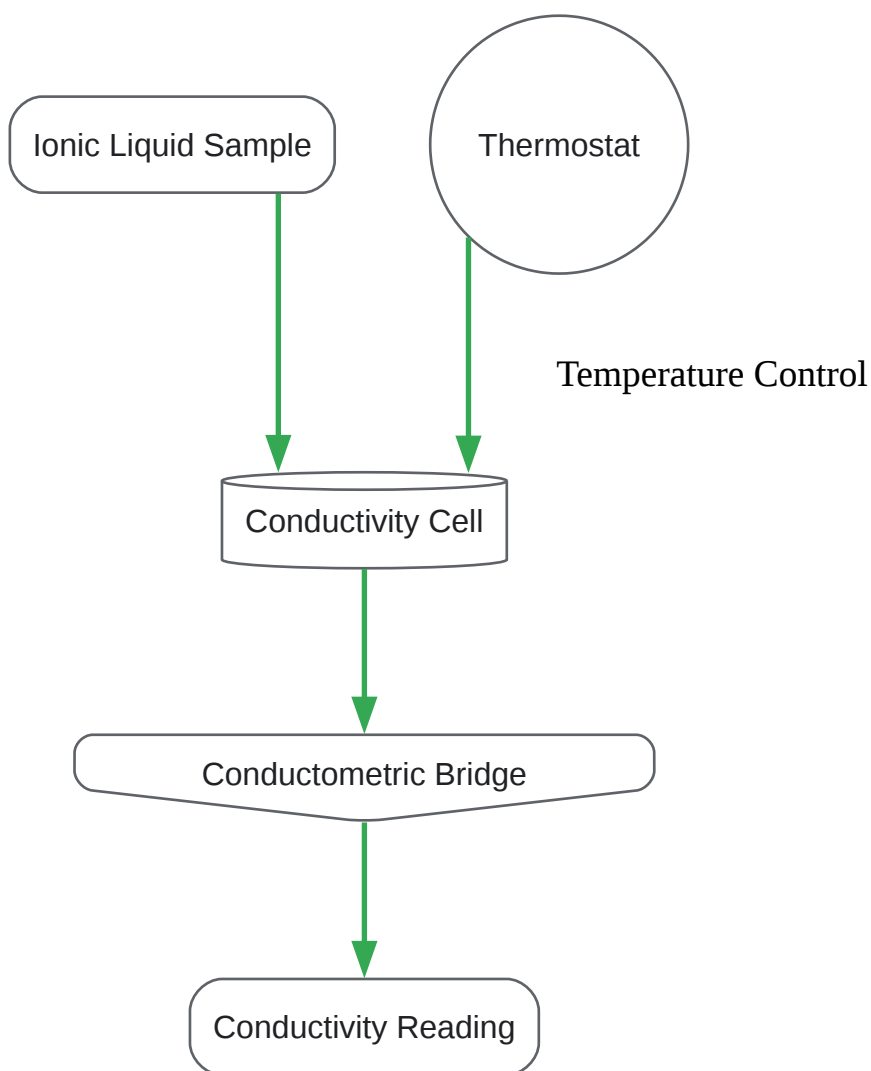
Compound	Temperature (°C)	Viscosity (mPa·s)
Triethylmethylammonium methyl carbonate	25	Not available
Reference: 1-Butyl-3-methylimidazolium dicyanamide	25	29

Experimental Protocol: Viscosity Measurement









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